

Spectroscopic Analysis of Prodigiosin: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Prodigiosin*

Cat. No.: *B15542268*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data and analysis of **Prodigiosin**, a tripyrrole red pigment with significant therapeutic potential. This document summarizes key quantitative data, details experimental protocols for spectroscopic analysis, and visualizes associated signaling pathways to support further research and development.

Spectroscopic Data of Prodigiosin

The following tables summarize the key spectroscopic data for **Prodigiosin**, providing a reference for its identification and characterization.

Table 1: UV-Visible Spectroscopy Data

Solvent/Condition	λ_{max} (nm)	Reference(s)
Methanol	530 - 536	[1] [2]
Acidic (Ethanol/Methanol)	535 - 540	[3] [4] [5]
Alkaline (Ethanol/Methanol)	462 - 470	[4] [6]

Table 2: Mass Spectrometry Data

Ionization Method	Mass-to-Charge Ratio (m/z)	Interpretation	Reference(s)
GC/MS	323	[M] ⁺	[1] [4]
ESI-MS	324.2, 324.3	[M+H] ⁺	[2] [6]
ESI-MS/MS Fragments	309.2, 294.2, 266.1	Loss of CH ₃ , C ₂ H ₅ , and further fragmentation	[2]

Table 3: ¹H NMR Spectroscopy Data (400 MHz, CDCl₃)

Chemical Shift (δ) ppm	Multiplicity	Assignment	Reference(s)
0.86	t	CH ₃ (pentyl)	[7]
1.21-1.31	m	(CH ₂) ₃ (pentyl)	[7]
2.01	s	CH ₃ (on pyrrole ring)	[7]
2.32	t	CH ₂ (attached to pyrrole)	[7]
3.67	s	OCH ₃	[7]
5.34	s	=CH (bridge)	[7]
6.34-7.105	m	Ar-H	[7]

Table 4: ¹³C NMR Spectroscopy Data (101 MHz, CDCl₃)

Chemical Shift (δ) ppm	Carbon Type	Reference(s)
14.1	CH ₃	[8]
22.6	CH ₂	[8]
25.4	CH ₂	[8]
31.4	CH ₂	[8]
31.8	CH ₂	[8]
58.7	OCH ₃	[8]
95.0 - 170.0	sp ² carbons (aromatic and olefinic)	[7][8]

Table 5: Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Functional Group Assignment	Reference(s)
3600-3300 (broad)	N-H stretch	[9]
2955	Aromatic C-H stretch	[4]
2916, 2852	Asymmetrical and symmetrical stretching of methylene groups	[9]
1652	N-H bend	[9]
1634	C=O stretch (aldehyde) or N-H primary amines or pyrrole ring	[4]
1548, 1463	N-H bend (secondary amines)	[4]
1445	Methyl groups	[9]
1378-1379	C-O group	[4][9]
1293, 718	C=C double bond	[9]
1048	C-N stretch	[4]

Experimental Protocols

Detailed methodologies for the spectroscopic analysis of **Prodigiosin** are outlined below. These protocols are synthesized from various cited research articles.

Prodigiosin Extraction and Purification

A common procedure for the extraction and purification of **Prodigiosin** from bacterial cultures (e.g., *Serratia marcescens*) involves the following steps:

- Cell Harvesting: Bacterial cultures are centrifuged to pellet the cells containing the intracellular pigment.
- Solvent Extraction: The cell pellet is resuspended in an organic solvent such as methanol or ethanol and vortexed vigorously.[10] The mixture is then centrifuged to separate the pigment-containing supernatant from the cell debris.
- Purification: The crude extract can be further purified using chromatographic techniques.
 - Thin-Layer Chromatography (TLC): The extract is spotted on a silica gel plate and developed using a solvent system such as chloroform:methanol (9:1, v/v).[2] The red-pigmented band corresponding to **Prodigiosin** is then scraped and eluted.
 - Column Chromatography: For larger scale purification, the extract is loaded onto a silica gel column and eluted with an appropriate solvent system.[2]

UV-Visible Spectroscopy

- Sample Preparation: A purified sample of **Prodigiosin** is dissolved in a suitable solvent (e.g., methanol, ethanol).
- Instrumentation: A UV-Vis spectrophotometer is used.
- Blanking: The spectrophotometer is blanked using the same solvent in which the sample is dissolved.
- Data Acquisition: The absorbance spectrum is recorded over a wavelength range, typically from 200 to 800 nm.[5] The wavelength of maximum absorbance (λ_{max}) is then determined.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A dried, purified sample of **Prodigiosin** (typically 1-5 mg) is dissolved in a deuterated solvent (e.g., CDCl_3) in an NMR tube.[1][6]
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.
- **Data Acquisition:** Both ^1H and ^{13}C NMR spectra are acquired. Standard pulse programs are used. For ^1H NMR, parameters such as the number of scans, relaxation delay, and spectral width are optimized. For ^{13}C NMR, a proton-decoupled spectrum is typically acquired.

Mass Spectrometry (MS)

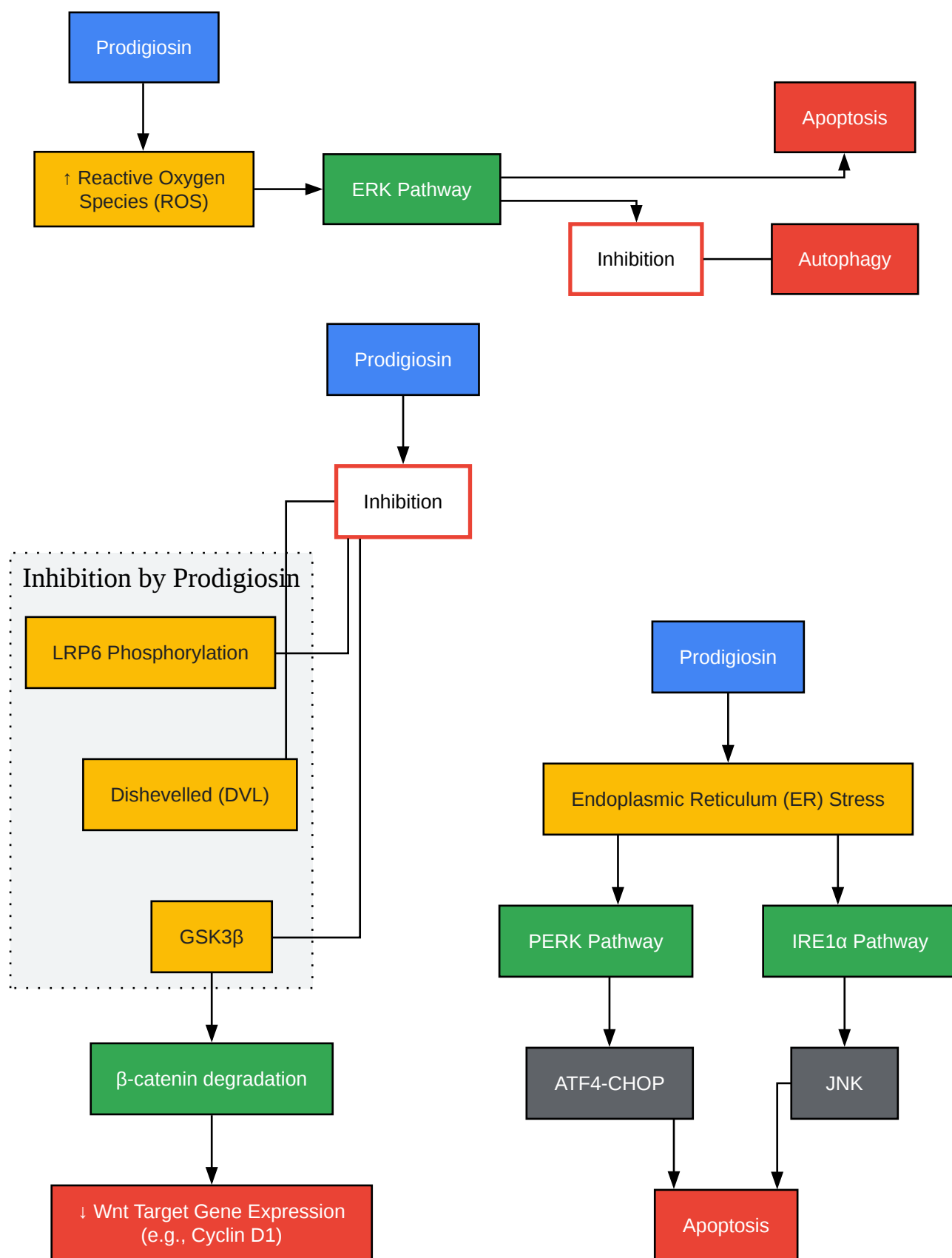
- **Sample Introduction:** The purified **Prodigiosin** sample, dissolved in a suitable solvent like methanol, is introduced into the mass spectrometer.[2][11] Common techniques include Gas Chromatography-Mass Spectrometry (GC-MS) or liquid injection for Electrospray Ionization (ESI-MS).
- **Instrumentation:** A mass spectrometer (e.g., quadrupole, time-of-flight) is used.
- **Ionization:** An appropriate ionization method is selected. ESI is a soft ionization technique suitable for determining the molecular ion, while GC-MS often involves electron impact (EI) ionization, which can lead to fragmentation.
- **Data Acquisition:** The mass spectrum is recorded, showing the mass-to-charge ratio (m/z) of the parent ion and any fragment ions. For tandem MS (MS/MS), the parent ion is isolated and fragmented to provide further structural information.[2]

Infrared (IR) Spectroscopy

- **Sample Preparation:** A small amount of the purified, dried **Prodigiosin** is mixed with KBr powder and pressed into a pellet.[6] Alternatively, a thin film can be cast onto a salt plate.
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer is used.
- **Data Acquisition:** The IR spectrum is recorded, typically in the range of $4000\text{-}400\text{ cm}^{-1}$. [2] The resulting spectrum shows absorption bands corresponding to the various functional groups present in the molecule.

Signaling Pathways and Mechanisms of Action

Prodigiosin exerts its biological effects, particularly its anticancer activity, through the modulation of several key signaling pathways. The following diagrams illustrate these mechanisms.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Extraction of the Anticancer and Antimicrobial Agent, Prodigiosin, from *Vibrio gazogenes* PB1 and Its Identification by 1D and 2D NMR - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. depts.ttu.edu [depts.ttu.edu]
- 3. mdpi.com [mdpi.com]
- 4. Research Project: Pigments in Plants (UV-vis version) – IU East Experimental Chemistry Laboratory Manual [iu.pressbooks.pub]
- 5. Isolation, Identification, and Antibacterial Properties of Prodigiosin, a Bioactive Product Produced by a New *Serratia marcescens* JSSCPM1 Strain: Exploring the Biosynthetic Gene Clusters of *Serratia* Species for Biological Applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. japsonline.com [japsonline.com]
- 7. webserver.umbr.cas.cz [webserver.umbr.cas.cz]
- 8. home.phys.ntnu.no [home.phys.ntnu.no]
- 9. academicjournals.org [academicjournals.org]
- 10. sbfisica.org.br [sbfisica.org.br]
- 11. auremn.org [auremn.org]
- To cite this document: BenchChem. [Spectroscopic Analysis of Prodigiosin: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15542268/docs#spectroscopic-analysis-of-prodigiosin-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)